

A Comprehensive Technical Overview of Potassium Dicyanoaurate(I)

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Compound of Interest

Compound Name: Potassium dicyanoaurate

Cat. No.: B078129

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This guide provides an in-depth analysis of the fundamental chemical properties of **potassium dicyanoaurate(I)**, a key compound in various industrial and research applications. Designed for researchers, scientists, and professionals in drug development, this document outlines its molecular characteristics and provides a visual representation of its structure.

Quantitative Molecular Data

Potassium dicyanoaurate(I), also known as potassium gold cyanide, is an inorganic compound with significant applications in electroplating and as a precursor in the synthesis of gold-based nanomaterials.[1] A precise understanding of its molecular weight and composition is crucial for stoichiometric calculations in experimental protocols.

The compound's chemical formula is $\text{KAu}(\text{CN})_2$. [1][2] It is also represented as C_2AuKN_2 . [3][4] [5] The molecular weight of **potassium dicyanoaurate(I)** is 288.10 g/mol. [2][3] This value is derived from the atomic weights of its constituent elements: potassium, gold, carbon, and nitrogen.

For clarity and comparative ease, the molecular and atomic data are summarized in the table below.

Component	Symbol	Count	Atomic Weight (g/mol)	Total Contribution (g/mol)
Potassium	K	1	39.098	39.098
Gold	Au	1	196.967	196.967
Carbon	C	2	12.011	24.022
Nitrogen	N	2	14.007	28.014
Total	KAu(CN) ₂	288.10		

Chemical Structure and Bonding

The structure of **potassium dicyanoaurate(I)** consists of a potassium cation (K^+) and a linear dicyanoaurate(I) anion ($[Au(CN)_2]^-$). In the anion, the central gold(I) ion is coordinated to two cyanide ligands. This linear geometry is characteristic of d^2 metal complexes.

Caption: Chemical structure of **Potassium Dicyanoaurate(I)**.

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